

# 2-Amino-6-methoxybenzonitrile: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 2-Amino-6-methoxybenzonitrile

Cat. No.: B073248

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Amino-6-methoxybenzonitrile** (CAS No: 1591-37-3). The information is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound in a laboratory setting.


## Hazard Identification and Classification

**2-Amino-6-methoxybenzonitrile** is classified as a hazardous substance. The primary hazards are related to acute toxicity (oral, dermal, and inhalation), skin irritation, and serious eye irritation. It may also cause respiratory irritation.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Pictograms:

 alt text

Signal Word: Warning

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Amino-6-methoxybenzonitrile** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O[1]
Molecular Weight	148.16 g/mol [1]
Appearance	Brown solid[2]
Melting Point	141 °C[3]
Boiling Point	339.4 °C at 760 mmHg[3][4]
Flash Point	159.1 °C[3]
Density	1.17 g/cm <sup>3</sup> [3]
Vapor Pressure	9.22E-05 mmHg at 25°C[3]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure laboratory safety.

## Handling

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [2][5][6] Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. Avoid prolonged or repeated skin contact.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
- Hygiene Practices: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the laboratory.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][6]
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a dark place, under an inert atmosphere at room temperature.[3]

## Emergency Procedures

### First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] If skin irritation occurs, get medical advice/attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[6]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.

- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols for Safety Assessment

While specific toxicological studies for **2-Amino-6-methoxybenzonitrile** are not readily available in the public domain, the following sections describe the standard methodologies that would be employed to assess its safety profile according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (OECD Guideline 423)

This method provides information on the health hazards likely to arise from a single oral exposure to a substance.

- **Test Animals:** Typically, rats or mice of a single sex are used.
- **Dosage:** A single dose of the substance is administered by gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- **Endpoint:** The test allows for the determination of the acute oral LD50 (the dose that is lethal to 50% of the test animals) and the GHS classification for acute oral toxicity.

### Skin Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause reversible or irreversible skin damage.

- **Test Animals:** Albino rabbits are typically used.

- **Application:** A small amount of the test substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin and covered with a gauze patch for a specified duration (typically 4 hours).
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized scale. The mean scores are used to classify the substance's skin irritation potential.

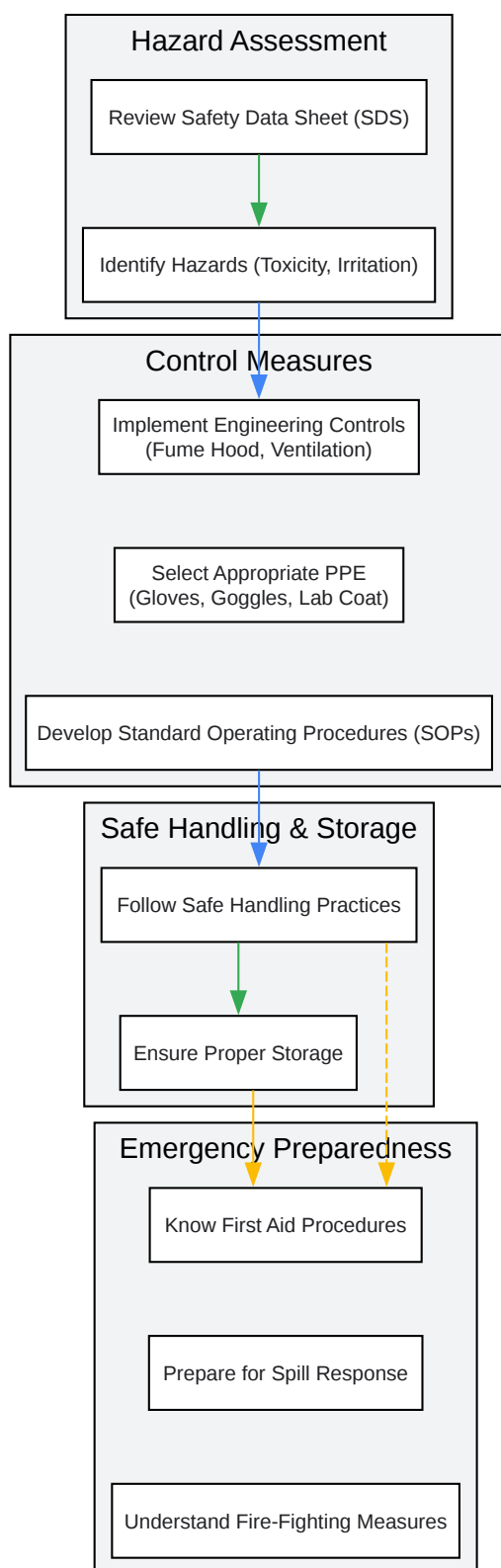
## Serious Eye Damage/Eye Irritation (OECD Guideline 405)

This method assesses the potential of a substance to cause damage to the eye.

- **Test Animals:** Albino rabbits are the recommended species.
- **Application:** A single dose of the test substance (0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.
- **Scoring:** The ocular lesions are scored, and the substance is classified based on the severity and reversibility of the observed effects.

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2-Amino-6-methoxybenzonitrile** in a research environment, from initial assessment to emergency response.



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Caption: Logical workflow for the safe handling of chemical compounds.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Waste materials should be handled by a licensed waste disposal company. Do not allow the product to enter drains or waterways.

Disclaimer: This document is intended as a guide and is not exhaustive. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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